

Application Notes and Protocols for Solubilizing and Storing SD-70 Compound

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Compound of Interest

Compound Name: SD-70

Cat. No.: B1223934

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Introduction

SD-70 is a small molecule inhibitor of the histone demethylase JMJD2C (KDM4C), identified by the chemical name N-(furan-2-yl(8-hydroxyquinolin-7-yl)methyl)isobutyramide and CAS number 332173-89-4.^{[1][2][3][4]} This compound is utilized in research, particularly in studies related to cancer, for its ability to modulate epigenetic mechanisms by inhibiting the demethylase activity of KDM4C.^{[1][3][5][6][7]} Proper solubilization and storage of **SD-70** are critical to ensure its stability, activity, and the reproducibility of experimental results. These application notes provide detailed protocols for the effective handling of the **SD-70** compound.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **SD-70** is presented in the table below.

Property	Value	Reference
Chemical Name	N-(furan-2-yl(8-hydroxyquinolin-7-yl)methyl)isobutyramide	[1][2]
Synonyms	SD70, JHDM Inhibitor VIII	[2][4]
CAS Number	332173-89-4	[1][2][3][4]
Molecular Formula	C ₁₈ H ₁₈ N ₂ O ₃	[1][2][4][8]
Molecular Weight	310.35 g/mol	[1][2][8]
Purity	>98% (HPLC)	[1][2]

Solubility Data

The solubility of **SD-70** has been reported in dimethyl sulfoxide (DMSO). The available data from various suppliers is summarized below. It is recommended to perform small-scale solubility tests to confirm the optimal concentration for your specific stock solution needs.

Solvent	Reported Solubility	Supplier/Source
DMSO	10 mM	ProbeChem[8]
DMSO	100 mg/mL (requires sonication)	Hölzel-Diagnostika[9]

Based on the reported data, DMSO is the recommended solvent for preparing stock solutions of **SD-70**. For a 10 mM stock solution, dissolve 3.1035 mg of **SD-70** in 1 mL of DMSO. If higher concentrations are required, sonication may be necessary to facilitate dissolution as suggested by the 100 mg/mL data.

Storage Conditions

Proper storage of **SD-70** is crucial for maintaining its stability and efficacy. Recommendations for storage of both the solid compound and stock solutions vary slightly between suppliers.

Form	Recommended Storage Temperature	Duration	Supplier/Source
Solid (Powder)	-20°C	3 years	Hölzel-Diagnostika[9]
Solid (Powder)	4°C	2 years	Hölzel-Diagnostika[9]
Stock Solution	-80°C	6 months	MedchemExpress[10]
Stock Solution	-20°C	1 month	MedchemExpress[10]

For long-term storage, it is recommended to store the solid compound at -20°C. For stock solutions in DMSO, storage at -80°C is preferable for long-term stability. For short-term use, aliquots can be stored at -20°C. Avoid repeated freeze-thaw cycles.

Experimental Protocols

Protocol for Preparation of a 10 mM Stock Solution of SD-70 in DMSO

This protocol describes the preparation of a 10 mM stock solution of **SD-70**, a commonly used concentration for in vitro experiments.

Materials:

- **SD-70** compound (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile, disposable tips
- Vortex mixer
- Sonicator (optional)

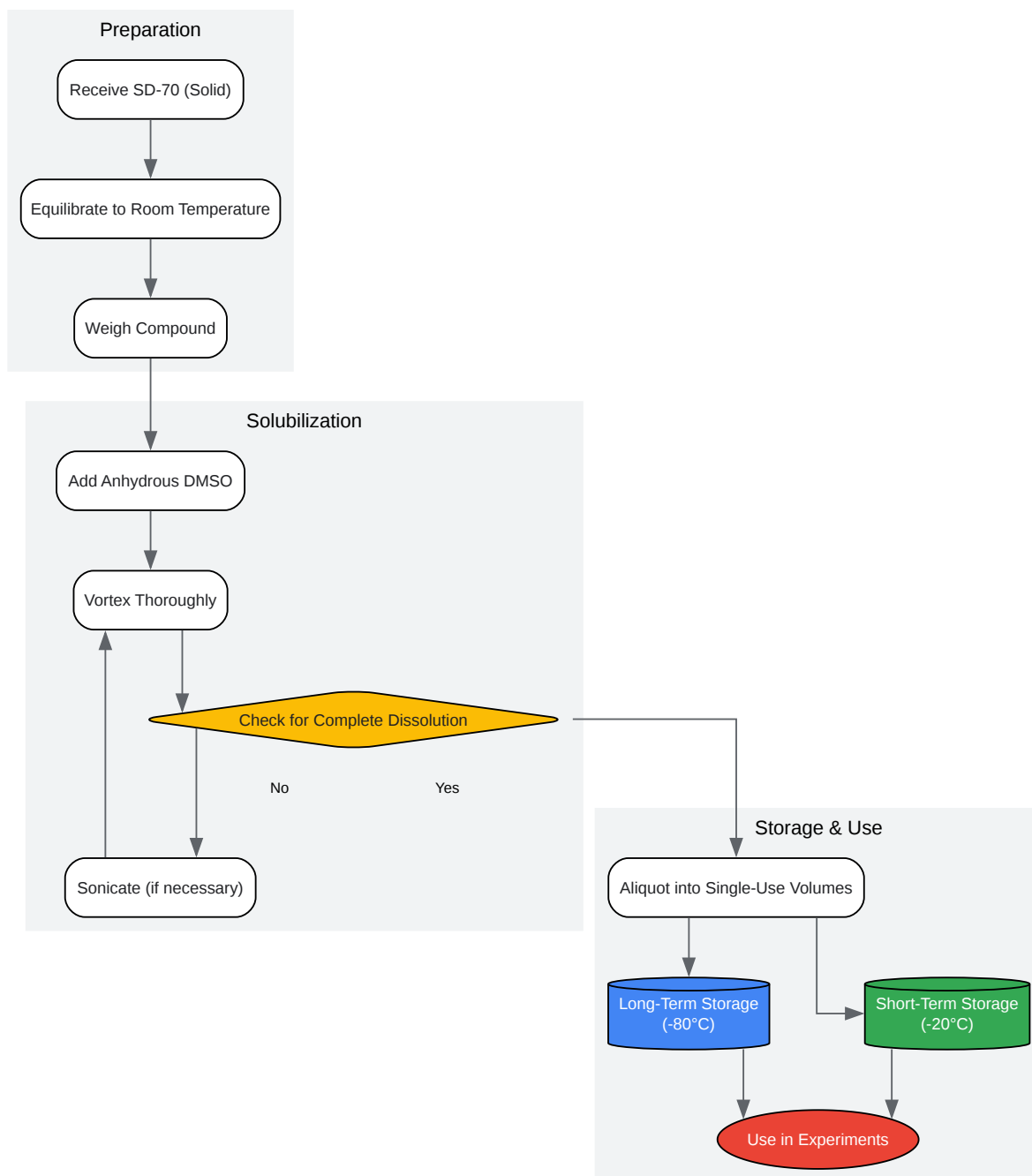
Procedure:

- **Equilibration:** Allow the vial containing the solid **SD-70** compound to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- **Weighing:** Accurately weigh the desired amount of **SD-70** powder using a calibrated analytical balance. For 1 mL of a 10 mM stock solution, weigh 3.1035 mg of **SD-70**.
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the vial containing the weighed **SD-70**. For a 10 mM solution, add 1 mL of DMSO for every 3.1035 mg of compound.
- **Dissolution:**
 - Cap the vial tightly and vortex thoroughly for 1-2 minutes to facilitate dissolution.
 - Visually inspect the solution for any undissolved particles.
 - If particles remain, sonicate the solution in a water bath for 5-10 minutes.
- **Aliquoting and Storage:**
 - Once the **SD-70** is completely dissolved, aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes or amber glass vials to minimize freeze-thaw cycles.
 - Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
 - For long-term storage, store the aliquots at -80°C. For short-term storage (up to one month), -20°C is acceptable.

Workflow for Solubilization and Storage of SD-70

The following diagram illustrates the general workflow for the proper handling of the **SD-70** compound.

Workflow for SD-70 Solubilization and Storage

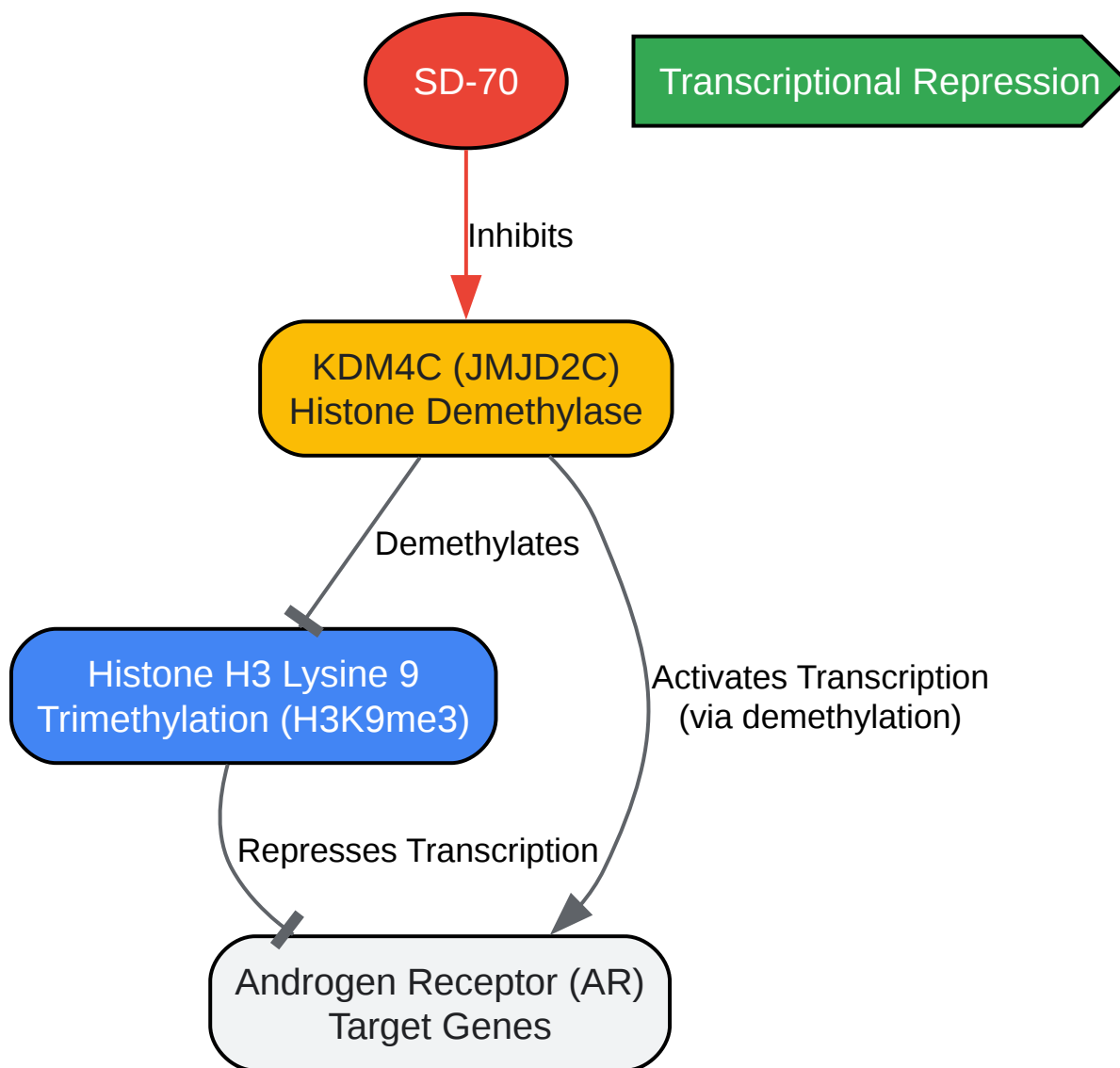
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Caption: Workflow for the solubilization and storage of the **SD-70** compound.

Signaling Pathway Context

SD-70 functions by inhibiting the KDM4/JMJD2 family of histone demethylases, specifically KDM4C. These enzymes play a crucial role in epigenetic regulation by removing methyl groups from lysine residues on histones, particularly H3K9me3 and H3K36me3. Inhibition of KDM4C by **SD-70** leads to an increase in the levels of these methylation marks, which can alter gene expression. In the context of prostate cancer, **SD-70** has been shown to repress the androgen receptor (AR) transcriptional program.

Simplified Signaling Pathway of SD-70 Action

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Caption: Simplified diagram of **SD-70**'s mechanism of action.

Safety Precautions

- Always handle **SD-70** in a well-ventilated area, preferably within a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Consult the Safety Data Sheet (SDS) for detailed safety and handling information.
- Avoid inhalation of the powder and contact with skin and eyes.
- In case of accidental exposure, follow the first-aid measures outlined in the SDS.

Disclaimer: This document is intended for informational purposes only and is based on publicly available data. Researchers should always consult the manufacturer's specific product information and safety data sheets and perform their own validation experiments.

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